Technical Guide: Spectroscopic Profiling of 3-Cyclopropyl-2-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Cyclopropyl-2-methylbenzoic acid*
CAS No.:	*1486266-49-2*
Cat. No.:	*B2435685*

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CAS: 1486266-49-2 | Formula: $C_{11}H_{12}O_2$ | MW: 176.21 g/mol

Structural & Electronic Context

Before interpreting spectra, one must analyze the electronic environment. The molecule features a trisubstituted benzene ring (1,2,3-substitution pattern).

- Steric Strain: The ortho-methyl group (C2) imposes steric pressure on the carboxylic acid (C1) and the cyclopropyl group (C3). This often forces the carboxyl group out of coplanarity with the aromatic ring, slightly elevating the carbonyl stretching frequency in IR compared to unhindered benzoic acids.
- Cyclopropyl Character: The cyclopropyl group acts as a weak electron donor (pseudo-conjugation via Walsh orbitals) but introduces unique high-frequency C-H stretches due to the high s-character of its carbon bonds.

Infrared Spectroscopy (FT-IR) Analysis

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The IR spectrum of **3-Cyclopropyl-2-methylbenzoic acid** is dominated by the interplay between the carboxylic acid moiety and the strained cyclopropyl ring.

Predicted Characteristic Absorption Bands

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Functional Group	Mode	Frequency ( )	Intensity	Diagnostic Note
O-H (Acid)	Stretch	2800 – 3200	Broad, Med	Characteristic carboxylic acid dimer "hump"; overlaps C-H region.
C=O (Acid)	Stretch	1685 – 1705	Strong	Slightly elevated vs. standard benzoic acid (1680) due to ortho-methyl steric twist reducing conjugation.
C-H (Cyclopropyl)	Stretch	3080 – 3100	Weak/Med	Key Identifier. Distinctly higher than aliphatic C-H; appears as a "shoulder" on the aromatic C-H band.
C-H (Aromatic)	Stretch	3030 – 3070	Weak	Typical aromatic signature.
C-H (Methyl)	Stretch	2920 – 2960	Medium	Asymmetric/symmetric stretches of the C2-methyl group.
C=C (Aromatic)	Stretch	1580 – 1610	Variable	Ring breathing modes; intensity enhanced by polar substituents.

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C-O (Acid)	Stretch	1280 – 1310	Strong	Coupled with O-H in-plane bending.
Ring Deformation	Bend	1020 – 1040	Medium	Characteristic cyclopropyl ring breathing mode.

Technical Insight: The "Ortho" Effect

In standard benzoic acids, conjugation lowers the C=O frequency (~1680 cm^{-1}). However, the 2-methyl group sterically hinders the carboxylic acid, preventing full coplanarity with the benzene ring. This reduces resonance delocalization, causing the C=O bond to retain more double-bond character, shifting the absorption to higher wavenumbers (closer to 1700 cm^{-1}).

Mass Spectrometry (MS) Analysis

Mass spectrometry confirms the molecular weight (176.21 Da) and reveals structural connectivity through fragmentation.

Ionization Mode: Electron Impact (EI, 70 eV)

- Molecular Ion (

  ): m/z 176 (Distinct, usually medium intensity).

- Base Peak: Typically m/z 131 or 159, depending on inlet temperature.

Fragmentation Pathway Logic[1]

- -Cleavage (Loss of OH): The carboxylic acid readily loses a hydroxyl radical (

  OH, 17 Da) to form the acylium ion (

  159).

- Decarboxylation (Loss of COOH): Loss of the entire carboxyl group (

  COOH, 45 Da) generates the stable substituted tropylium-like cation (

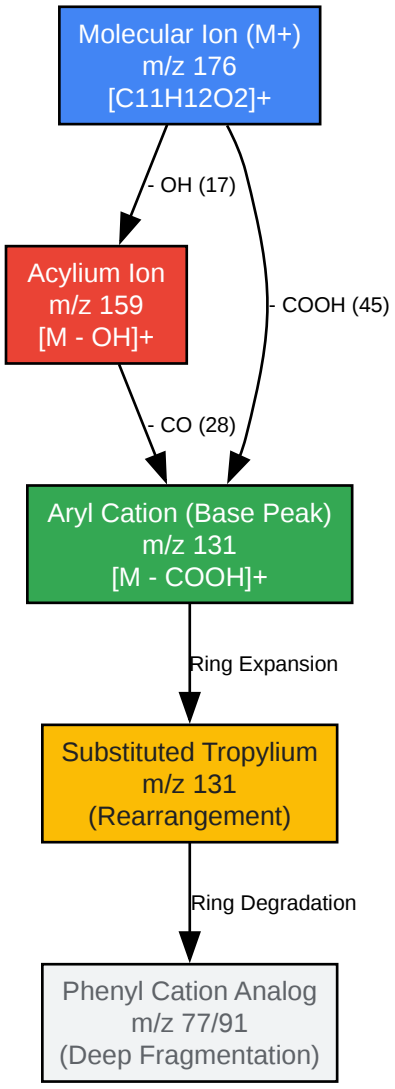
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131).

- Cyclopropyl Ring Opening: The cyclopropyl ring is robust but can undergo ring opening under high energy, often losing ethylene (

  , 28 Da) or a methyl radical if rearrangement occurs.

Fragmentation Workflow Diagram



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Caption: Proposed EI-MS fragmentation pathway for **3-Cyclopropyl-2-methylbenzoic acid** showing primary loss of carboxyl functionality.

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Experimental Protocols for Data Acquisition

To ensure data integrity (Trustworthiness), follow these standardized workflows.

Protocol A: FT-IR Sample Preparation (Solid State)

Objective: Obtain high-resolution spectra without moisture interference.

- Desiccation: Dry the sample in a vacuum desiccator over

  for 4 hours to remove surface water (which obscures the O-H region).
- Matrix Preparation: Mix 1–2 mg of sample with 100 mg of spectroscopic-grade KBr (dried).
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved (prevents Christiansen effect scattering).
- Compression: Press at 10 tons for 2 minutes to form a transparent pellet.
- Acquisition: Scan from 4000 to 400 cm^{-1} (32 scans, 4 cm^{-1} resolution).

Protocol B: LC-MS (ESI) Sample Prep

Objective: Clean ionization without dimer formation.

- Solvent: Dissolve 1 mg sample in 1 mL Acetonitrile (ACN) / Water (50:50).
- Modifier: Add 0.1% Formic Acid to promote protonation (

) in positive mode or use Ammonium Acetate for negative mode (

).
- Concentration: Dilute to 10 µg/mL. High concentrations lead to

  dimers.
- Injection: 5 µL injection volume; Flow rate 0.4 mL/min.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of 3-Cyclopropyl-2-methylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2435685/docs#technical-guide-spectroscopic-profiling-of-3-cyclopropyl-2-methylbenzoic-acid]

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